

Commercial Suppliers and Technical Guide: Methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate

Cat. No.: B367129

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. The guide details its commercial availability, physicochemical properties, plausible synthetic routes with experimental protocols, and potential applications in drug development, particularly focusing on its role as a scaffold for kinase inhibitors and antimicrobial agents.

Commercial Availability

Methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate is available from several chemical suppliers catering to the research and development market. One prominent distributor is Sigma-Aldrich, which sources the compound from Life Chemicals Inc.[\[1\]](#). Researchers interested in procuring this compound should refer to the suppliers' websites for the most current information on availability, pricing, and packaging.

Physicochemical Properties

A summary of the key physicochemical properties of **methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate** is presented in the table below. This data is crucial for its handling, formulation, and application in experimental settings.

Property	Value	Source
CAS Number	34042-72-3	[1]
Molecular Formula	C ₉ H ₈ N ₂ O ₃	
Molecular Weight	192.17 g/mol	[1]
Physical Form	Solid	[1]
Purity	≥95%	[1]
InChI Key	NGPYFWYJJUVZPA- UHFFFAOYSA-N	[1]

Synthesis and Experimental Protocols

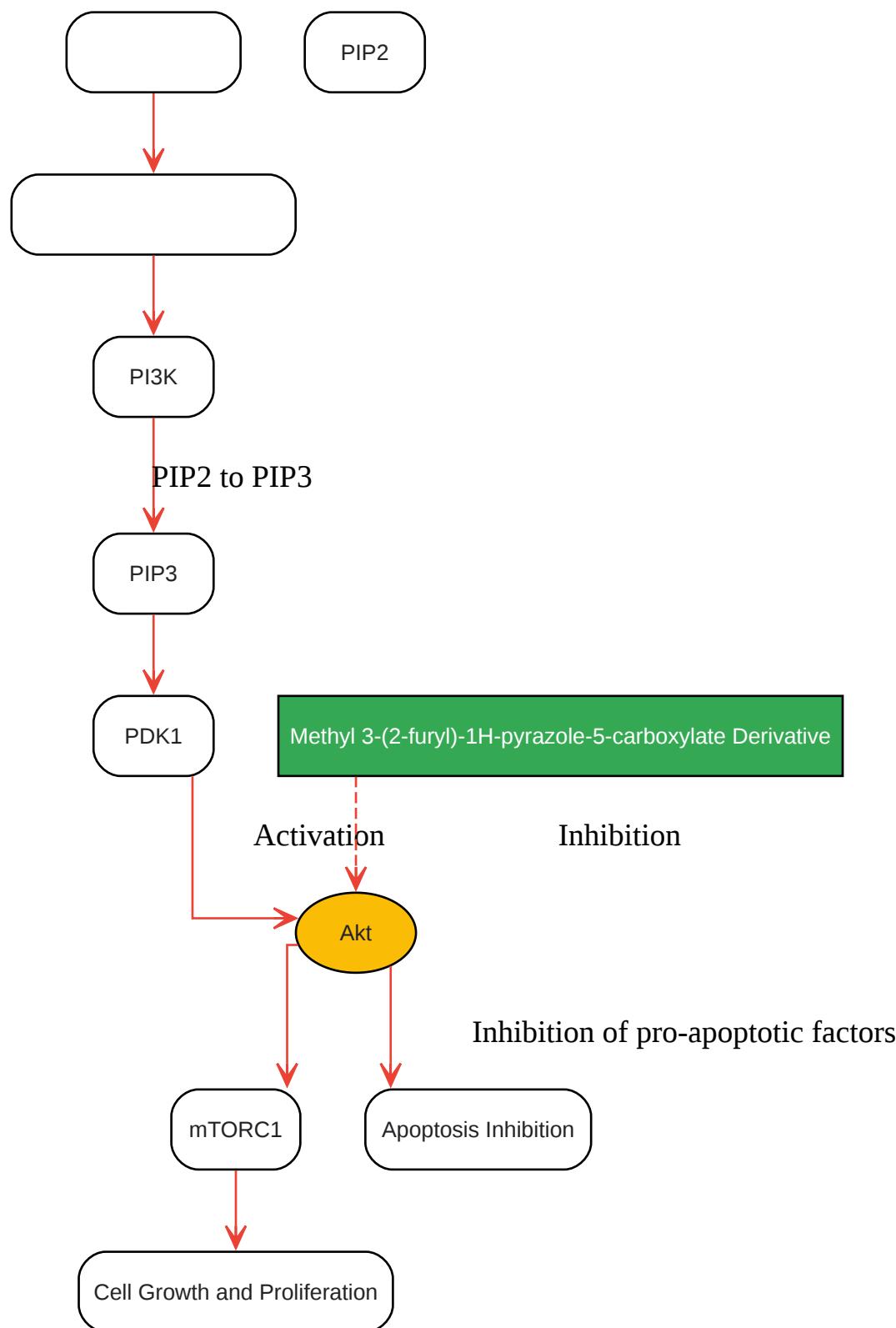
The synthesis of **methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate** can be achieved through several established methods for pyrazole ring formation. Two plausible and widely utilized synthetic strategies are detailed below.

Route 1: 1,3-Dipolar Cycloaddition of a Diazo Compound with an Alkyne

This approach is a powerful and regioselective method for the construction of the pyrazole ring system. It involves the reaction of a diazo compound with an activated alkyne.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Reaction Scheme:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate | 34042-72-3 [sigmaaldrich.com]
- 2. Synthesis of pyrazoles through catalyst-free cycloaddition of diazo compounds to alkynes - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. Synthesis of Functionalized Pyrazoles via 1,3-Dipolar Cycloaddition of α -Diazo- β -ketophosphonates, Sufones and Esters with Electron-Deficient Alkenes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. SuFExable NH-Pyrazoles via 1,3-Dipolar Cycloadditions of Diazo Compounds with Bromoethenylsulfonyl Fluoride - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Diazoalkane 1,3-dipolar cycloaddition - Wikipedia [en.wikipedia.org]
- 6. Synthesis of Novel Pyrazoles via [2+3]-Dipolar Cycloaddition Using Alkyne Surrogates - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Guide: Methyl 3-(2-furyl)-1H-pyrazole-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b367129#commercial-suppliers-of-methyl-3-2-furyl-1h-pyrazole-5-carboxylate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com